

# Reactive Violet 7 vs. Acid Violet 7 chemical differences

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## Compound of Interest

Compound Name: Reactive violet 7

CAS No.: 12226-39-0

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An In-Depth Technical Guide to the Core Chemical Differences Between Acid and Reactive Violet Dyes A Comparative Analysis of C.I. Acid Violet 7 and C.I. Reactive Violet 5

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## Executive Summary

This technical guide provides a detailed comparative analysis of the core chemical differences between two distinct classes of violet dyes, represented by C.I. Acid Violet 7 and C.I. Reactive Violet 5. While both are azo dyes sharing a similar chromophore, their fundamental distinction lies in their functional groups, which dictate entirely different mechanisms of substrate interaction. Acid Violet 7 operates through ionic bonding and electrostatic interactions, suitable for proteinaceous substrates. In contrast, Reactive Violet 5 utilizes a vinyl sulfone reactive group to form highly stable, permanent covalent bonds with cellulosic materials. This document will dissect their molecular structures, elucidate the functional implications of these differences on their application and performance, and provide standardized protocols for their analytical differentiation. This guide is intended for researchers, scientists, and professionals in drug development and material science who require a deep understanding of dye chemistry for applications such as biological staining, conjugation, and material functionalization.

Note on Nomenclature: The topic specified "**Reactive Violet 7.**" However, this designation is not consistently linked to a single, well-defined chemical structure in major chemical databases. To ensure scientific accuracy, this guide will use C.I. Reactive Violet 5 (C.I. 18097; CAS 12226-38-

9), a well-characterized and representative vinyl sulfone-type violet reactive dye, for a precise and technically sound comparison against the clearly defined C.I. Acid Violet 7 (C.I. 18055; CAS 4321-69-1).

## Introduction to Dye Classes: A Tale of Two Bonding Mechanisms

The classification of a dye is determined not by its color, but by its application method and the nature of the chemical interaction it has with a substrate. The core distinction between acid and reactive dyes lies in the permanence and type of bond they form.

- **Acid Dyes:** This class of dyes is so named because they are applied in an acidic medium.[1] They are typically anionic, featuring one or more sulfonic acid groups (-SO<sub>3</sub>H). These groups are negatively charged in solution and form strong ionic bonds, or salt bridges, with cationic sites on the substrate, such as the protonated amine groups (-NH<sub>3</sub><sup>+</sup>) in protein fibers like wool and silk.[2][3] This interaction is governed by electrostatic attraction.
- **Reactive Dyes:** Reactive dyes represent a more modern class of colorants that form a covalent bond with the substrate.[4] This chemical reaction creates a much stronger and more permanent attachment than the ionic interactions of acid dyes, resulting in excellent wash fastness.[1][2] The dye molecule contains a specific reactive group (e.g., a vinyl sulfone or a chlorotriazine) that, under the right conditions (typically alkaline), chemically reacts with nucleophilic groups on the substrate, such as the hydroxyl (-OH) groups of cellulose in cotton.[4]

## Molecular Structure Analysis

The divergent functionalities of Acid Violet 7 and Reactive Violet 5 are direct consequences of their distinct molecular architectures. Both are monoazo dyes, meaning their color originates from a single azo (-N=N-) linkage between aromatic structures, which forms the chromophore.[2][5]

### C.I. Acid Violet 7 (C.I. 18055)

- **Chemical Name:** Disodium 5-acetamido-3-(4-acetamidophenyl)azo-4-hydroxynaphthalene-2,7-disulphonate[6]

- CAS Number: 4321-69-1[6][7]
- Molecular Formula:  $C_{20}H_{16}N_4Na_2O_9S_2$ [7][8]
- Molecular Weight: 566.47 g/mol [7][8]

The structure of Acid Violet 7 is characterized by:

- An Azo Chromophore: The central -N=N- group connects a substituted phenyl ring to a substituted naphthalene ring system.
- Sulfonic Acid Groups: Two  $-SO_3^-Na^+$  groups are present on the naphthalene ring. These are the primary water-solubilizing groups and, more importantly, the sites for ionic interaction with substrates.
- Auxochromes: The hydroxyl (-OH) and acetamido (-NHCOCH<sub>3</sub>) groups act as auxochromes, modifying the color and intensity of the dye. They do not participate in the primary bonding to the fiber.

## C.I. Reactive Violet 5 (C.I. 18097)

- Chemical Name: A copper complex of 2-(4-Aminophenylsulfonyl)ethyl hydrogen sulfate diazo, coupled with 4-Aminonaphthalene-1-sulfonic acid.[2]
- CAS Number: 12226-38-9[2][9]
- Molecular Formula:  $C_{20}H_{16}N_3Na_3O_{15}S_4$  (for the metal complex)[2][9]
- Molecular Weight: 735.59 g/mol [2][9]

The key features of Reactive Violet 5's structure are:

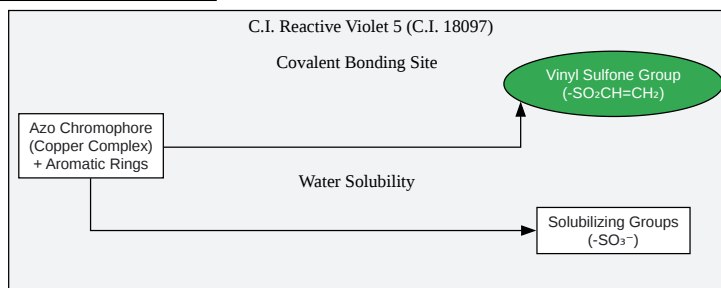
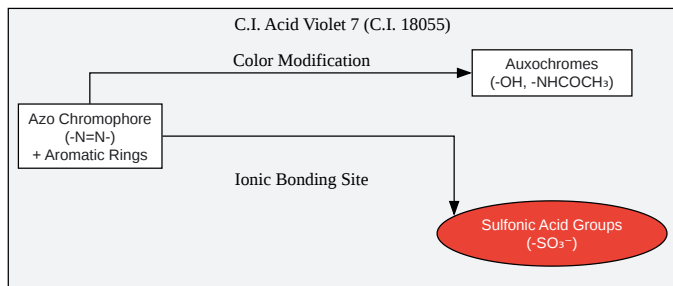
- An Azo Chromophore: Similar to Acid Violet 7, it possesses an azo group, but it is part of a metal complex, which significantly influences its shade and stability.[2]
- A Vinyl Sulfone Reactive Group: The defining feature is the 2-(phenylsulfonyl)ethyl hydrogen sulfate group ( $-SO_2CH_2CH_2OSO_3H$ ). Under alkaline conditions, this group undergoes an

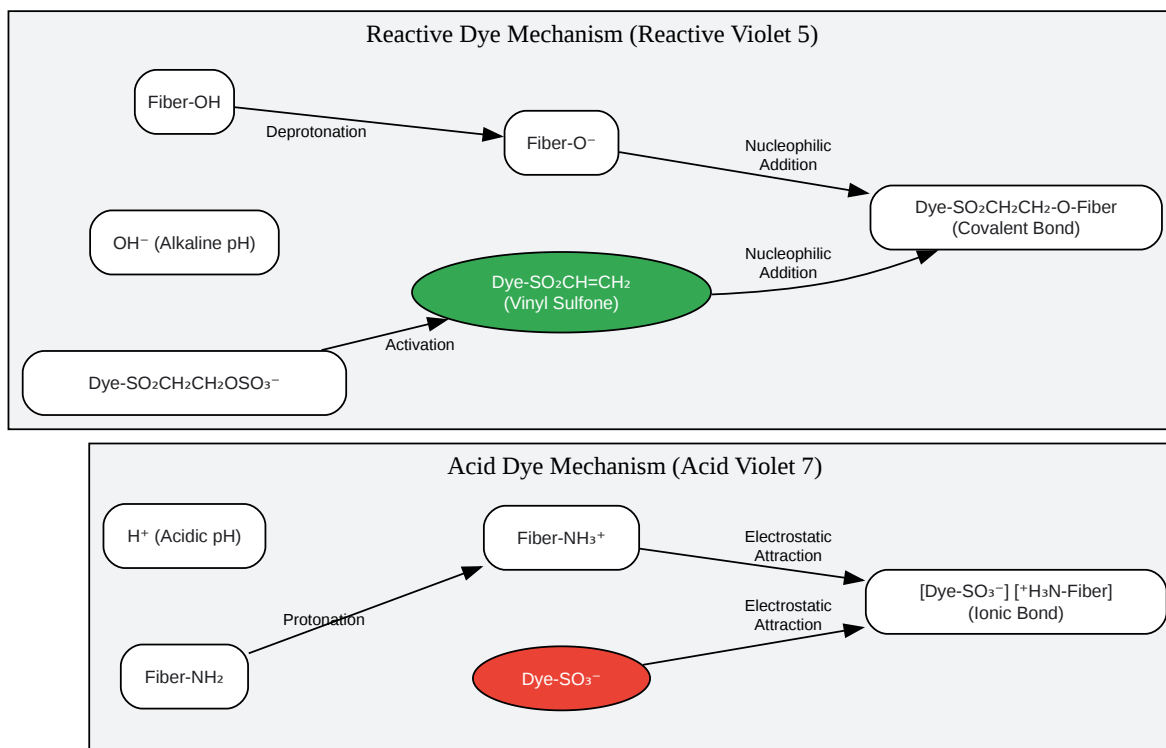
elimination reaction to form a highly reactive vinyl sulfone group ( $-\text{SO}_2\text{CH}=\text{CH}_2$ ). This is the moiety that covalently bonds to the substrate.[4]

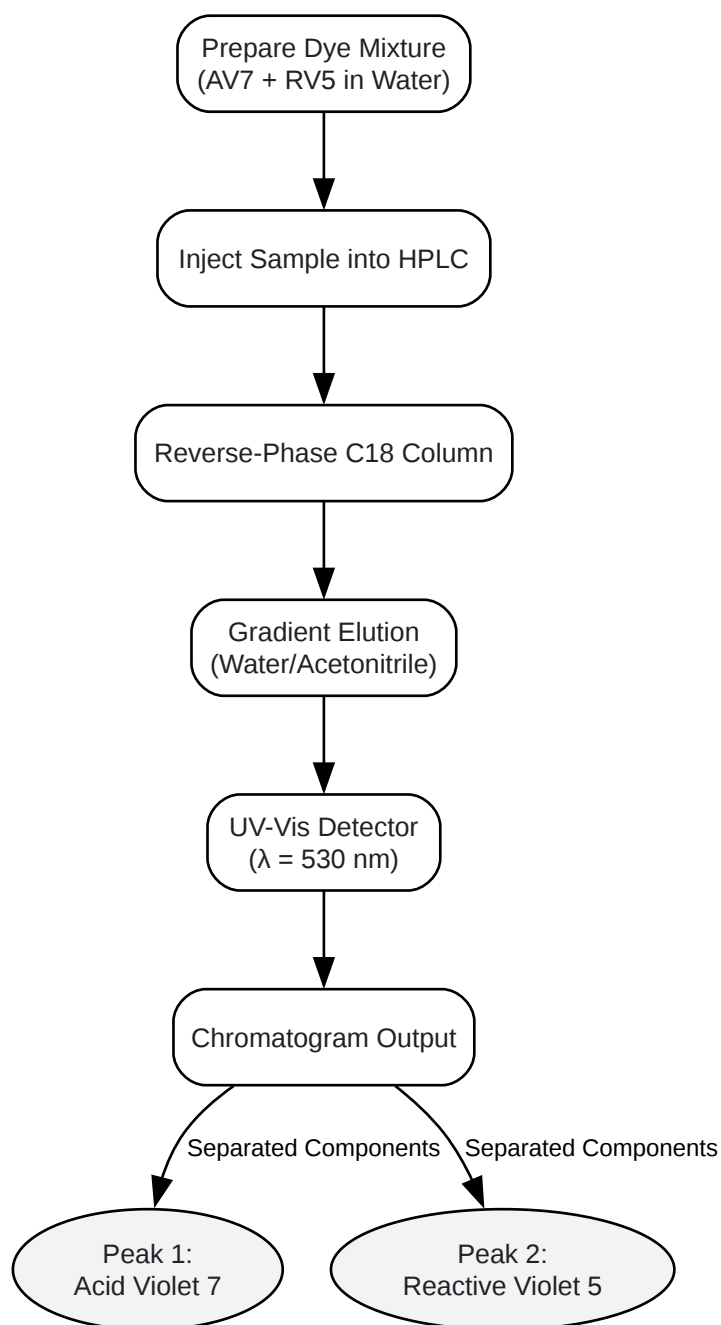
- Sulfonic Acid Groups: These groups are present to ensure water solubility.

## Direct Structural Comparison

The fundamental difference is the presence of the latent vinyl sulfone group in Reactive Violet 5, contrasted with the purely ionic sulfonic acid groups that define the functionality of Acid Violet 7.







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